

"protocol for selective flotation of lead-zinc ores with dithiophosphinates"

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Compound of Interest

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Protocol for Selective Flotation of Lead-Zinc Ores with Dithiophosphinates

Application Note & Protocol

This document provides a detailed protocol for the selective flotation of lead-zinc (Pb-Zn) sulfide ores utilizing dithiophosphinate-based collectors. The primary objective of this protocol is to achieve a high-grade separation of galena (PbS) from sphalerite (ZnS) and other gangue minerals, particularly pyrite (FeS₂). The methodology is designed for researchers, scientists, and professionals in mineral processing and extractive metallurgy.

Introduction

The selective flotation of lead-zinc ores is a critical process in the beneficiation of these valuable base metals. Dithiophosphinates have emerged as highly effective collectors, demonstrating superior selectivity for galena over sphalerite and pyrite compared to traditional xanthate collectors.^[1] The most notable dithiophosphinate collector for this application is sodium diisobutyldithiophosphinate, commercially known as AeroPhine 3418A.^{[2][3]} This protocol outlines a standard laboratory procedure for the sequential flotation of lead and zinc sulfides. The process involves the initial depression of sphalerite and pyrite while floating galena, followed by the activation and flotation of sphalerite.

Experimental Protocol

This protocol is based on a laboratory-scale flotation experiment using a standard flotation cell.

Materials and Reagents

- Ore Sample: A representative sample of lead-zinc sulfide ore, ground to a particle size of 80% passing 75 μm .
- Collector for Lead: Sodium diisobutyl dithiophosphate (e.g., AeroPhine 3418A). Prepare a 1% w/v solution in deionized water.
- Collector for Zinc: A collector suitable for activated sphalerite, such as a xanthate (e.g., Potassium Amyl Xanthate - PAX) or a different dithiophosphate. Prepare a 1% w/v solution in deionized water.
- Frother: Methyl Isobutyl Carbinol (MIBC).
- pH Modifier: Lime ($\text{Ca}(\text{OH})_2$) or Sodium Carbonate (Na_2CO_3) and Sulfuric Acid (H_2SO_4) to adjust the pulp pH.
- Sphalerite Depressant: Zinc Sulfate (ZnSO_4). Prepare a 10% w/v solution. Sodium cyanide (NaCN) can also be used but requires stringent safety protocols.[\[4\]](#)
- Pyrite Depressant: A suitable depressant if pyrite content is high (e.g., lime at high pH).
- Sphalerite Activator: Copper Sulfate (CuSO_4). Prepare a 10% w/v solution.
- Deionized Water

Equipment

- Laboratory Flotation Machine (e.g., Denver D-12) with a 2.5 L cell
- pH Meter
- Grinding Mill (for ore preparation)
- Sieves for particle size analysis

- Filter Press or vacuum filter for dewatering concentrates and tailings
- Drying Oven
- Analytical balance
- Atomic Absorption Spectrometer (AAS) or Inductively Coupled Plasma (ICP) for elemental analysis

Flotation Procedure

The selective flotation is performed in two main stages: lead flotation followed by zinc flotation.

Stage 1: Lead Flotation (Galena Recovery)

- **Pulp Preparation:** Add 1 kg of the ground ore sample to the 2.5 L flotation cell. Add deionized water to achieve a pulp density of 30-35% solids.
- **pH Adjustment:** Start the agitator and adjust the pulp pH to 8.0 using lime or sodium carbonate.^[5] This pH is optimal for galena flotation with dithiophosphinate collectors while aiding in the depression of sphalerite and pyrite.
- **Sphalerite and Pyrite Depression:** Add the sphalerite depressant (Zinc Sulfate solution). A typical dosage is 250 g/ton of ore.^[3] Allow for a conditioning time of 5 minutes.
- **Collector Addition:** Add the sodium diisobutyl dithiophosphinate (AeroPhine 3418A) solution. The dosage can range from 20 to 100 g/ton, depending on the ore characteristics. A starting dosage of 50 g/ton is recommended. Condition the pulp for 3 minutes.
- **Frother Addition:** Add MIBC frother at a dosage of 25-50 g/ton. Condition for an additional 1 minute.
- **Flotation:** Open the air inlet and collect the lead-rich froth for a predetermined time (e.g., 5-10 minutes) until the froth becomes barren. This is the rougher lead concentrate.
- **Cleaning (Optional but Recommended):** The rougher lead concentrate can be re-pulped and subjected to one or two stages of cleaning flotation to improve the grade. The pH should be maintained at 8.0.

Stage 2: Zinc Flotation (Sphalerite Recovery)

- **Pulp Preparation:** The tailings from the lead flotation stage remain in the flotation cell.
- **pH Adjustment:** Adjust the pulp pH to 6.0.[5] This lower pH is favorable for the activation and flotation of sphalerite.
- **Sphalerite Activation:** Add the copper sulfate solution to the pulp. A typical dosage is 400-800 g/ton of the initial ore. Condition the pulp for 5-10 minutes to allow for the activation of the sphalerite surfaces.
- **Collector Addition:** Add the zinc collector (e.g., PAX). A typical dosage is 100-200 g/ton . Condition for 3 minutes.
- **Frother Addition:** Add MIBC frother as needed (e.g., 20 g/ton). Condition for 1 minute.
- **Flotation:** Open the air inlet and collect the zinc-rich froth. This is the rougher zinc concentrate.
- **Cleaning (Optional but Recommended):** The rougher zinc concentrate can be cleaned in one or more stages to achieve the final concentrate grade.

Sample Analysis

- Filter, dry, and weigh all collected concentrates and the final tailings.
- Analyze the feed ore, concentrates, and tailings for their lead and zinc content using AAS or ICP.
- Calculate the recovery and grade for both lead and zinc.

Data Presentation

The following tables summarize the expected quantitative data from the selective flotation protocol.

Table 1: Reagent Dosages and Pulp Conditions

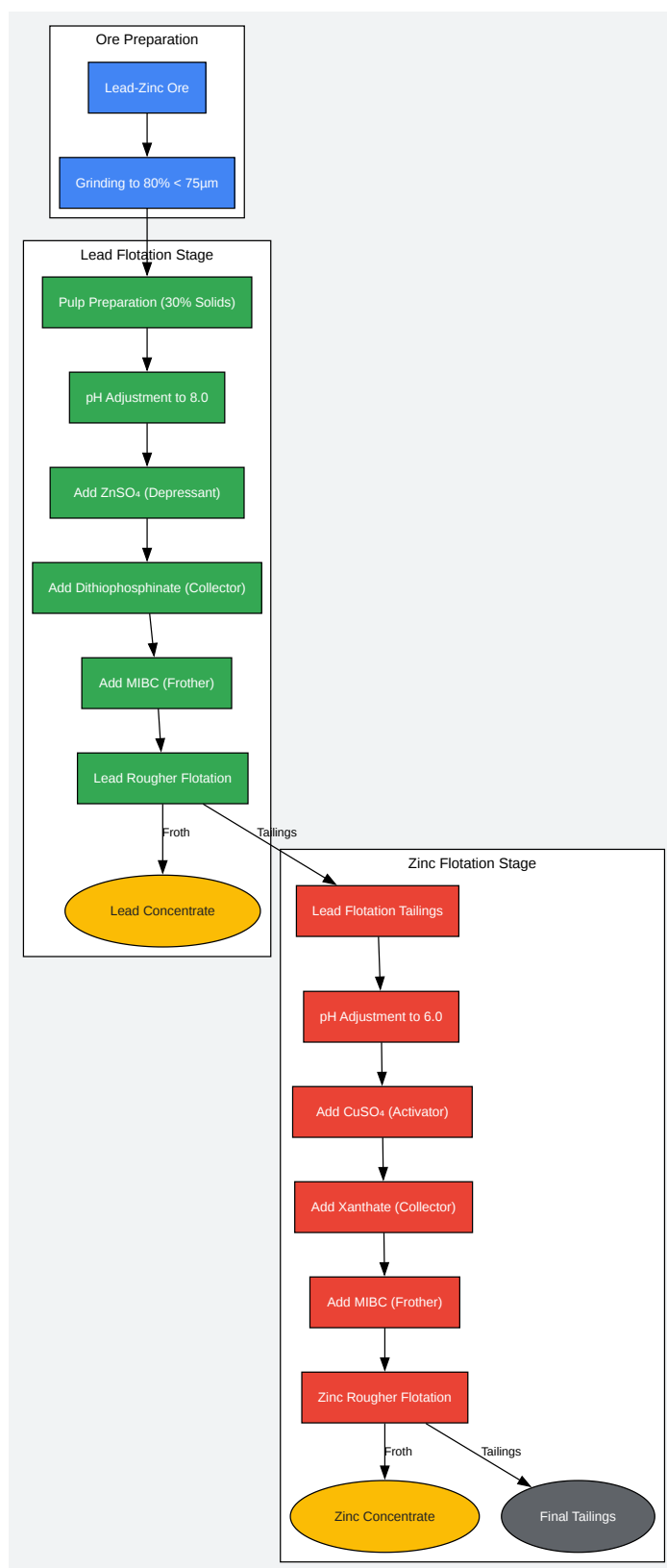
Reagent	Stage	Dosage (g/ton)	pH	Conditioning Time (min)
Zinc Sulfate (ZnSO ₄)	Lead Flotation	250	8.0	5
Sodium Diisobutyl Dithiophosphinate	Lead Flotation	50	8.0	3
MIBC	Lead Flotation	30	8.0	1
Copper Sulfate (CuSO ₄)	Zinc Flotation	600	6.0	10
Potassium Amyl Xanthate (PAX)	Zinc Flotation	150	6.0	3
MIBC	Zinc Flotation	20	6.0	1

Table 2: Example Flotation Performance

Product	Weight (%)	Pb Grade (%)	Zn Grade (%)	Pb Recovery (%)	Zn Recovery (%)
Lead Concentrate	5.0	65.0	4.0	85.0	5.0
Zinc Concentrate	15.0	1.5	50.0	6.0	88.0
Tailings	80.0	0.5	0.8	9.0	7.0
Feed (Calculated)	100.0	3.83	8.58	100.0	100.0

Visualizations

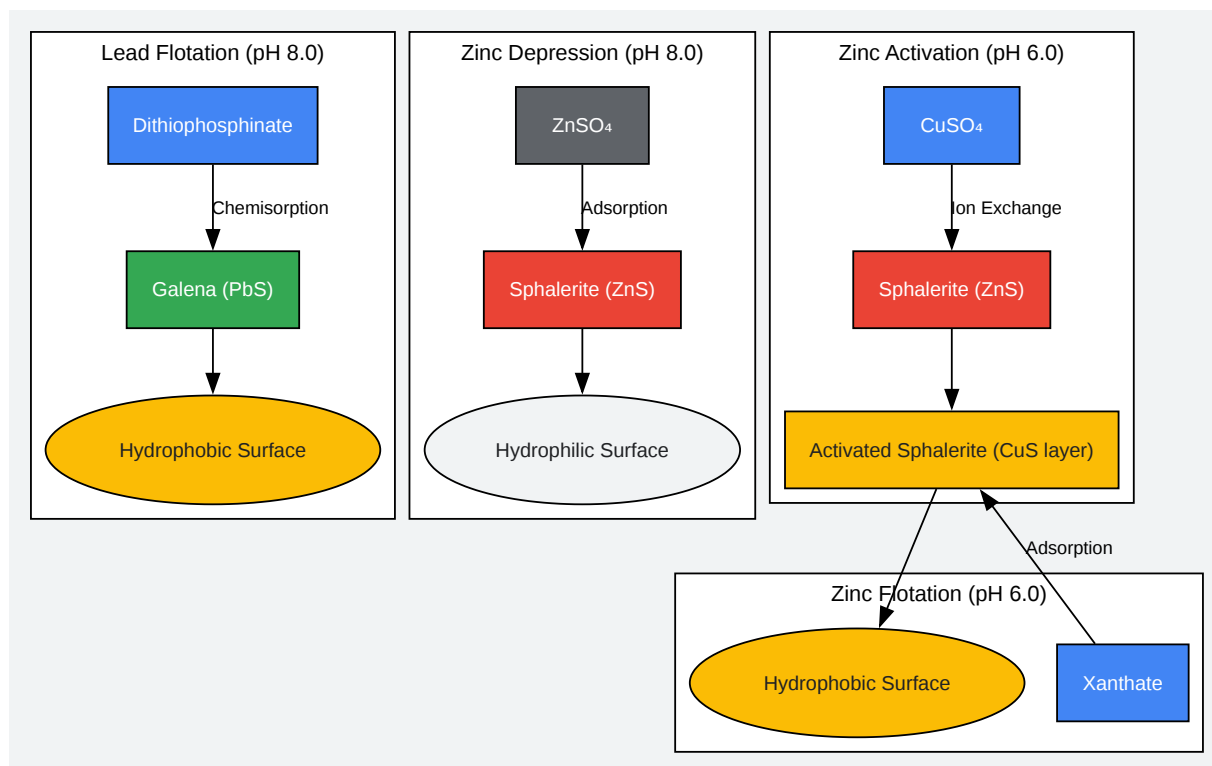
Diagram 1: Experimental Workflow for Selective Lead-Zinc Flotation



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Caption: Workflow for the selective flotation of lead-zinc ores.

Diagram 2: Chemical Interactions in Selective Flotation



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Caption: Key chemical interactions in selective Pb-Zn flotation.

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